

Application Notes & Protocols: Ulexite as a Potential Aggregate in Radiation-Shielding Concrete

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ulexite*

Cat. No.: *B576465*

[Get Quote](#)

Introduction

Ulexite, a hydrated sodium calcium borate mineral ($\text{NaCaB}_5\text{O}_6(\text{OH})_6 \cdot 5\text{H}_2\text{O}$), has garnered interest as a potential aggregate in the formulation of radiation-shielding concrete.[1][2][3][4] Its unique elemental composition, containing significant amounts of both boron and hydrogen (in the form of hydroxyl groups and water of hydration), makes it a candidate material for shielding against neutron radiation.[5][6] Boron, specifically the isotope ^{10}B , possesses a remarkably high capture cross-section for thermal neutrons, while hydrogen is highly effective at slowing down or "moderating" high-energy fast neutrons.[6][7] This document provides detailed application notes and experimental protocols for researchers investigating the use of **ulexite** in radiation-shielding concrete.

Mechanism of Action: Neutron Shielding

The primary advantage of incorporating **ulexite** into concrete is for neutron attenuation. This process involves two main steps:

- **Moderation (Slowing Down):** Fast neutrons, which are highly penetrating, are slowed down to lower energy levels (thermal neutrons) through elastic collisions. The hydrogen atoms present in **ulexite**'s structure are ideal for this moderation process due to their similar mass to neutrons, which maximizes energy transfer during collisions.[6]

- Absorption (Capture): Once slowed, the thermal neutrons are readily absorbed by boron-10 (^{10}B) atoms.[7] This capture reaction is significantly more probable at thermal energies and results in the emission of low-energy secondary gamma rays, which are easier to shield than the initial neutrons.[8]

While beneficial for neutron shielding, studies have shown that replacing conventional or heavy aggregates with **ulexite** may reduce the concrete's effectiveness against gamma radiation due to its lower density.[8][9] Therefore, a common strategy is to use **ulexite** in combination with high-density aggregates (like galena, siderite, or barite) to create a composite material effective against both neutron and gamma radiation.[1][9]

Data Presentation

The following tables summarize the key physical, mechanical, and shielding properties of concrete incorporating **ulexite**, based on available research.

Table 1: Physical & Mechanical Properties of **Ulexite**-Containing Concrete

| Property | Ulexite-Galena Concrete[1] | Ulexite-Colemanite Concrete[8] | Ordinary Concrete (Reference)[1] | Notes |
|------------------------------|----------------------------|--------------------------------|----------------------------------|--|
| Density (g/cm ³) | 3.64 - 3.90 | Variable | ~2.3 - 2.4 | Density is highly dependent on the other aggregates used in the mix (e.g., galena). |
| Compressive Strength | Not specified | Affected by ulexite addition | Typically 20-40 MPa | Boron compounds can retard cement hydration, potentially affecting strength development.[10] [11] |
| Workability | Not specified | Affected by ulexite addition | Standard | The fibrous nature of ulexite and its chemical interaction can alter the fresh concrete properties.[8] |

Table 2: Radiation Shielding Properties of **Ulexite**-Containing Concrete

| Property | Ulexite-Galena Concrete[1] | Ulexite-Siderite Concrete[9] | Ordinary Concrete (Reference)[1] | Notes |
|------------------------------------|---|---------------------------------------|----------------------------------|---|
| Gamma Ray HVL (¹⁶⁰ Co) | 2.84 cm | Shielding decreases with more ulexite | 6.0 cm | Half-Value Layer (HVL) is the thickness required to reduce radiation intensity by half. A lower HVL indicates better shielding. |
| Neutron Attenuation | 7.22 times greater than ordinary concrete (60 cm thickness) | Not specified | Baseline | This property highlights the primary advantage of using ulexite. |

Experimental Protocols

Protocol 1: Concrete Mix Design and Sample Preparation

This protocol outlines the steps for creating concrete test specimens with **ulexite** as a partial aggregate replacement.

1. Materials:

- Portland Cement (Type I or specified equivalent)
- Fine Aggregate (Sand)
- Coarse Aggregate (Gravel, or a high-density aggregate like barite or magnetite)
- **Ulexite**: Crushed and graded to a size comparable to the replaced aggregate.
- Water: Potable water.
- Admixtures: A water-reducing admixture or a set accelerator may be necessary to counteract the retarding effect of boron.[11]

2. Mix Proportions:

- Establish a reference (control) concrete mix design according to standard practices (e.g., ACI 211.1).
- Create experimental mixes by replacing a percentage (e.g., 10%, 20%, 30% by volume or weight) of the conventional coarse or fine aggregate with prepared **ulexite**.
- Maintain a constant water-to-cement (w/c) ratio across all mixes for valid comparison. Adjustments with admixtures may be needed to maintain workability.

3. Mixing Procedure:

- Combine the coarse aggregates and a portion of the mixing water in a mechanical mixer.
- Add the fine aggregate, **ulexite**, cement, and the remaining water.
- Mix for 3-5 minutes until a homogeneous mixture is achieved.
- If using admixtures, add them according to the manufacturer's instructions.

4. Casting and Curing:

- Cast the fresh concrete into molds of desired dimensions (e.g., 10x10x10 cm cubes for compressive strength, or larger blocks for shielding tests).
- Compact the concrete to remove entrapped air.
- Demold the specimens after 24 hours and cure them in a controlled environment (e.g., submerged in water or in a fog room) for 28 days or the specified testing age.

Protocol 2: Gamma Ray Attenuation Measurement

This protocol describes the experimental setup to measure the gamma-ray shielding effectiveness.

1. Equipment:

- Gamma-ray source: e.g., Cobalt-60 (^{60}Co) emitting photons at 1173 and 1332 keV, or Cesium-137 (^{137}Cs) at 662 keV.[\[9\]](#)
- Detector: A scintillation detector, such as a Sodium Iodide crystal doped with Thallium (NaI(Tl)), coupled to a photomultiplier tube.[\[9\]](#)
- Collimator: Lead blocks with a narrow aperture to produce a focused beam of gamma rays.
- Data Acquisition System: Multichannel analyzer (MCA) to process and count the detector signals.

2. Procedure:

- Setup: Arrange the source, collimator, and detector in a straight line.
- Background Measurement: Record the background radiation count (I_{bkg}) for a set time without the source present.
- Unshielded Measurement (I_0): Place the source in position and record the incident gamma-ray intensity (I_0) without any concrete sample for a set time. Subtract the background count.
- Shielded Measurement (I): Place the concrete sample of known thickness (x) between the collimator and the detector. Record the attenuated gamma-ray intensity (I) for the same duration. Subtract the background count.
- Calculation: Use the Beer-Lambert law to calculate the linear attenuation coefficient (μ):
 - $\mu = -\ln(I / I_0) / x$
- From μ , other parameters like the Half-Value Layer ($\text{HVL} = 0.693 / \mu$) can be calculated.

Protocol 3: Neutron Attenuation Measurement

This protocol details the measurement of neutron shielding capability.

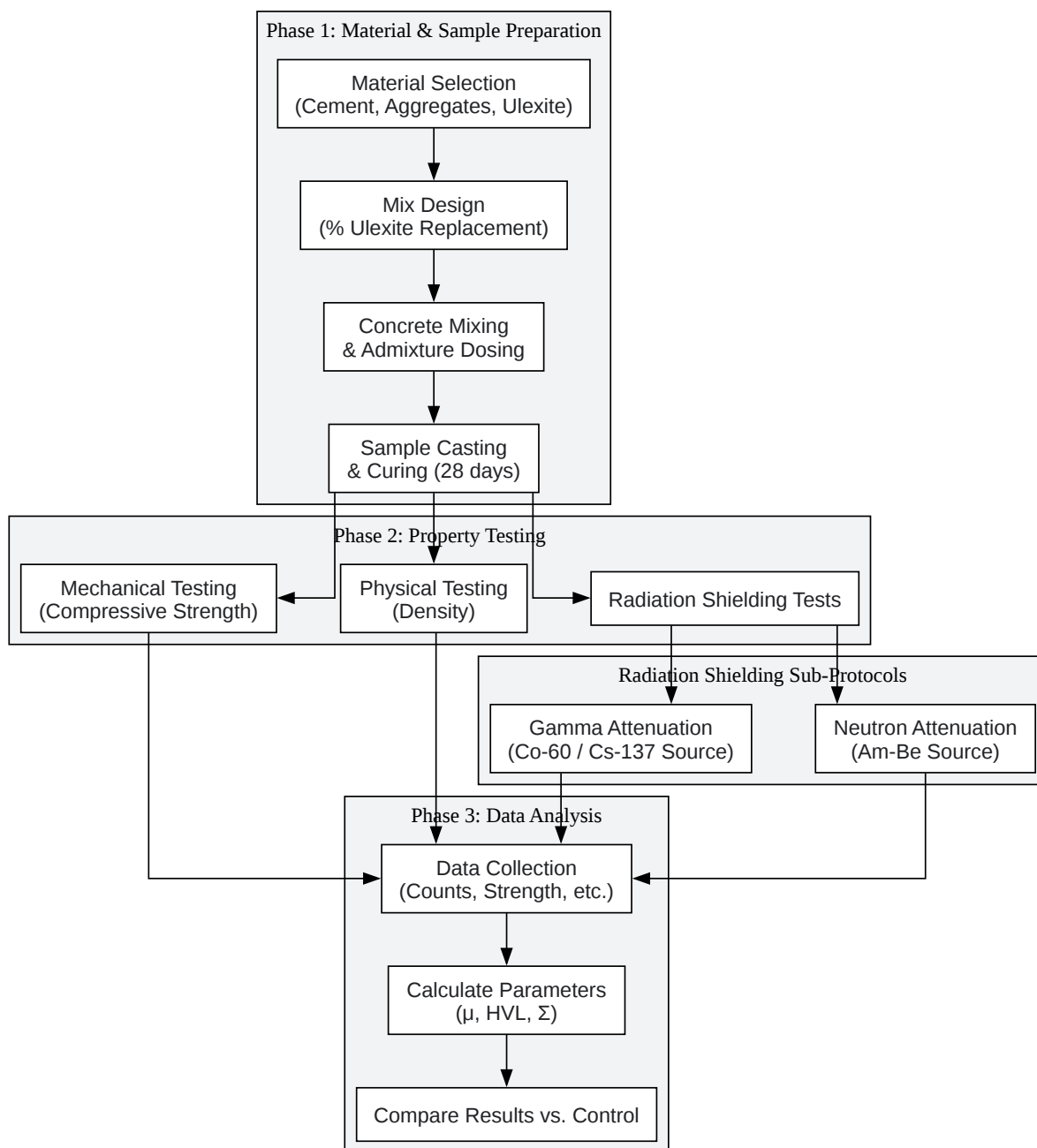
1. Equipment:

- Neutron Source: An Americium-Beryllium ($^{241}\text{Am-Be}$) source is commonly used, which produces a broad spectrum of fast neutrons.^[7]
- Detector: A thermal neutron detector, such as a Boron Trifluoride (BF_3) or Helium-3 (^3He) proportional counter.^{[7][12]}
- Moderator (optional but recommended): A block of paraffin or polyethylene around the detector to thermalize neutrons that pass through the sample, increasing detection efficiency.

2. Procedure:

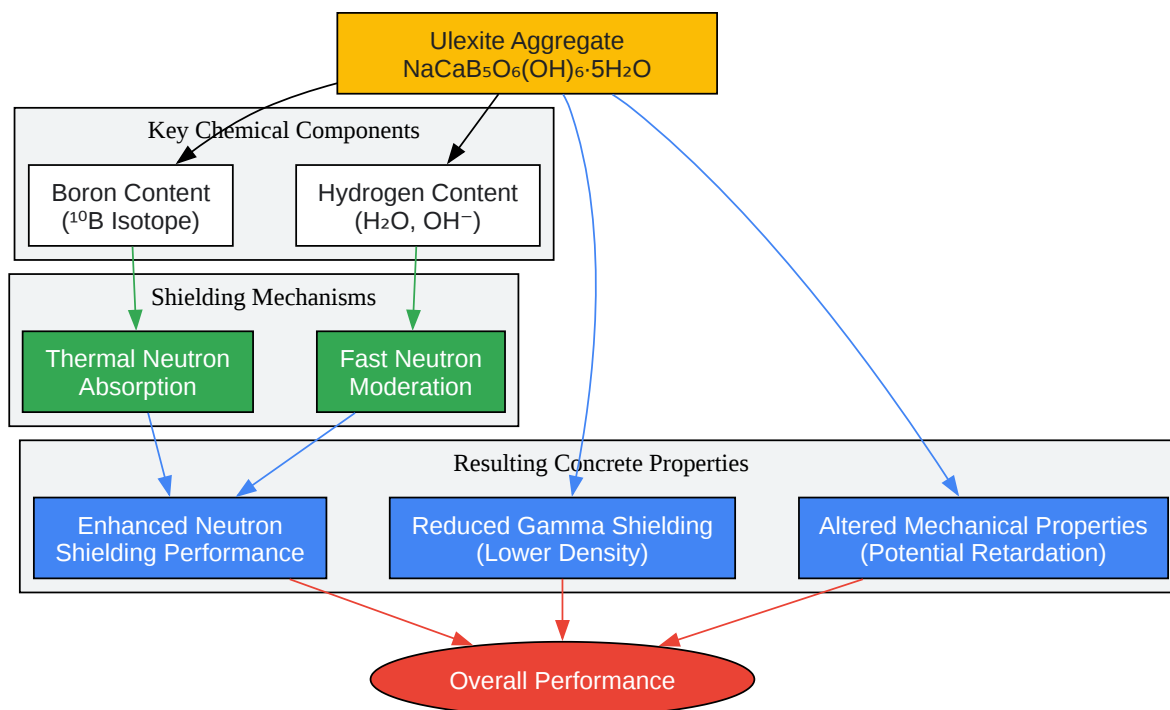
- Setup: Position the neutron source at a fixed distance from the detector.
- Unshielded Measurement (N_0): Record the neutron count rate (N_0) without the concrete sample.
- Shielded Measurement (N): Place the concrete sample between the source and the detector. Record the attenuated neutron count rate (N).
- Analysis: Compare the count rates (N vs. N_0) for different concrete compositions and thicknesses. The total macroscopic cross-section (Σ) can be calculated similarly to the linear attenuation coefficient for gamma rays.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **ulexite** in radiation-shielding concrete.



[Click to download full resolution via product page](#)

Caption: Logical relationship of **ulexite** properties to concrete shielding performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ulexite-galena intermediate-weight concrete as a novel design for overcoming space and weight limitations in the construction of efficient shields against neutrons and photons -

PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Ulexite | Optical Properties, Boron Content, Mohs Scale | Britannica [britannica.com]
- 3. ulexite.biz [ulexite.biz]
- 4. Ulexite - Wikipedia [en.wikipedia.org]
- 5. air.unimi.it [air.unimi.it]
- 6. Recent Trends in Advanced Radiation Shielding Concrete for Construction of Facilities: Materials and Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Influence of ulexite content on radiation shielding properties of siderite aggregated concretes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. files01.core.ac.uk [files01.core.ac.uk]
- 12. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Ulexite as a Potential Aggregate in Radiation-Shielding Concrete]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576465#ulexite-as-a-potential-aggregate-in-radiation-shielding-concrete]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com